

commercial suppliers of enantiopure (S)-methyl 2-aminobutanoate

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Compound of Interest

Compound Name: (S)-methyl 2-aminobutanoate

Cat. No.: B555798

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Technical Guide: Enantiopure (S)-Methyl 2-Aminobutanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of enantiopure **(S)-methyl 2-aminobutanoate**, a chiral building block of significant interest in pharmaceutical synthesis. It serves as a crucial intermediate in the manufacturing of several active pharmaceutical ingredients (APIs), including the anti-epileptic drugs levetiracetam and brivaracetam, and the anti-tuberculosis agent ethambutol.^{[1][2]} The stereochemistry of this compound is critical, as the biological activity of many drugs is dependent on their absolute configuration.^[3] This guide covers commercial suppliers, quantitative data, and detailed experimental protocols for its synthesis and chiral purity analysis.

Commercial Suppliers and Quantitative Data

(S)-Methyl 2-aminobutanoate is commercially available from a variety of suppliers, primarily as its hydrochloride salt, which enhances its stability. The table below summarizes the quantitative data available from prominent chemical vendors. It is important to note that while suppliers guarantee a certain level of purity, the enantiomeric excess (e.e.) is not always explicitly stated on product pages and may require inquiry for lot-specific certificates of analysis.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Physical Form	Storage
Sigma-Aldrich	(S)-Methyl 2-aminobutanoate hydrochloride	56545-22-3	C ₅ H ₁₂ ClNO ₂	153.61	97%	Solid	Refrigerator
Vulcanchem	(S)-Methyl 2-aminobutanoate hydrochloride	56545-22-3	C ₅ H ₁₂ ClNO ₂	153.61[4]	min 97% [5]	White crystalline solid[4]	Room temperature[4][5]
Santa Cruz Biotechnology	Methyl (2S)-2-Aminobutanoate	15399-22-1	C ₅ H ₁₁ NO ₂	117.15[6]	Not Specified	Not Specified	Not Specified
BLD Pharm	(S)-Methyl 2-aminobutanoate hydrochloride	56545-22-3	C ₅ H ₁₂ ClNO ₂	153.61	Not Specified	Not Specified	Cold-chain transport[7]
SynZeal	(S)-2-Aminobutanoic Acid Methyl Ester HCl	56545-22-3	C ₅ H ₁₂ ClNO ₂	Not Specified	Not Specified	Not Specified	Ambient[8]
Pharmaffiliates	Methyl (2S)-2-Aminobutanoate	15399-22-1	C ₅ H ₁₁ NO ₂	117.15[9]	Not Specified	Not Specified	2-8°C Refrigerator

Aminobut
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Experimental Protocols

This section details the methodologies for the synthesis of **(S)-methyl 2-aminobutanoate hydrochloride** and the determination of its enantiomeric purity via chiral High-Performance Liquid Chromatography (HPLC).

Synthesis of (S)-Methyl 2-aminobutanoate Hydrochloride via Esterification

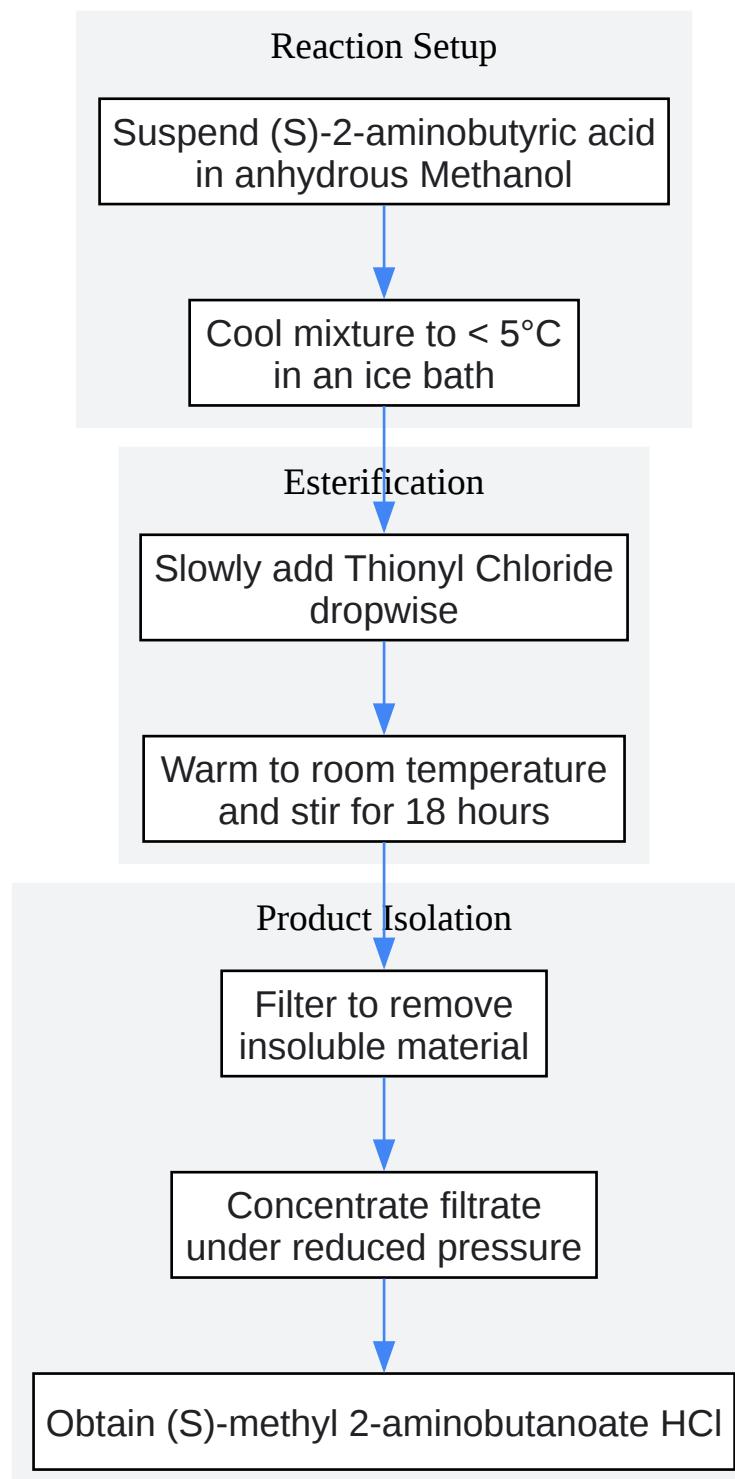
This protocol describes the synthesis of the target compound from (S)-2-aminobutyric acid using thionyl chloride in methanol, a common and effective method for the esterification of amino acids.[10]

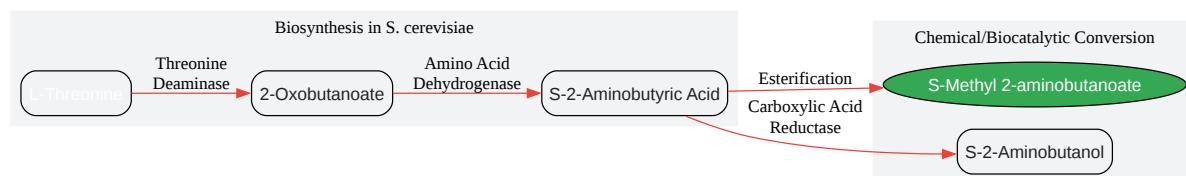
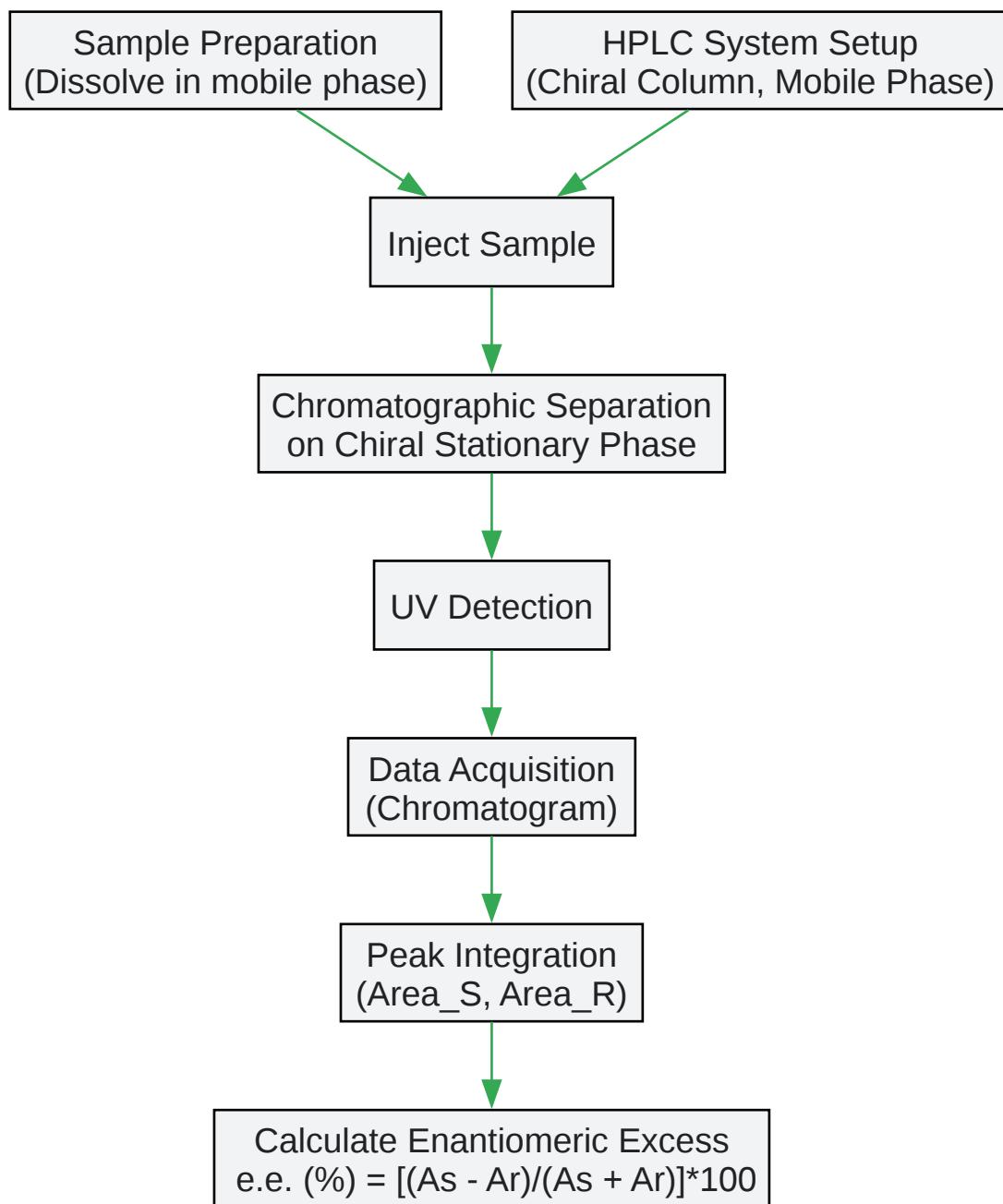
Materials:

- (S)-2-aminobutyric acid
- Methanol (MeOH), anhydrous
- Thionyl chloride (SOCl_2)
- Round bottom flask
- Magnetic stirrer
- Reflux condenser
- Ice bath
- Rotary evaporator

Procedure:

- Reaction Setup: In a round bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend (S)-2-aminobutyric acid in anhydrous methanol.
- Reagent Addition: Cool the suspension to below 5°C using an ice bath.
- Esterification: Slowly add thionyl chloride dropwise to the cooled and stirred suspension. After the addition is complete, allow the mixture to warm to room temperature and stir for 18 hours.[\[11\]](#)
- Work-up: Following the reaction period, remove any insoluble material by filtration.
- Isolation: Concentrate the filtrate to dryness under reduced pressure using a rotary evaporator to obtain **(S)-methyl 2-aminobutanoate** hydrochloride as a solid. The crude product can be further purified by recrystallization if necessary.[\[10\]](#)[\[11\]](#)





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